

Health and safety information for Cyclopentaneethanamine

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Compound of Interest

Compound Name: 2-Cyclopentylethanamine

Cat. No.: B154097

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An In-depth Technical Guide to the Health and Safety of Cyclopentaneethanamine and Related Compounds

This guide provides comprehensive health and safety information for Cyclopentaneethanamine and structurally related compounds, intended for researchers, scientists, and drug development professionals. Due to the potential for ambiguity in nomenclature, this document addresses **2-Cyclopentylethanamine** (the most direct interpretation of Cyclopentaneethanamine), as well as Cyclopentamine (N, α -dimethyl-cyclopentaneethanamine), 1-Cyclopentyl-N-methyl-methanamine, and Cyclopentanamine, to provide a thorough resource for the scientific community.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of these compounds is fundamental to their safe handling and use in experimental settings. The following tables summarize key data for each compound.

Table 1: Physical and Chemical Properties of **2-Cyclopentylethanamine**

Property	Value	Reference
CAS Number	5763-55-3	[1]
Molecular Formula	C ₇ H ₁₅ N	[1]
Molecular Weight	113.20 g/mol	[1]
Boiling Point	158-159 °C	[2]
Density (Predicted)	0.871±0.06 g/cm ³	[2]
pKa (Predicted)	10.72±0.10	[2]
Appearance	Colorless liquid	[2]

Table 2: Physical and Chemical Properties of Cyclopentamine (N,α-dimethyl-cyclopentaneethanamine)

Property	Value	Reference
CAS Number	102-45-4	
Molecular Formula	C ₉ H ₁₉ N	
Molecular Weight	141.25 g/mol	
XLogP3	2.9	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	1	
Rotatable Bond Count	3	

Table 3: Physical and Chemical Properties of 1-Cyclopentyl-N-methyl-methanamine

Property	Value	Reference
CAS Number	4492-51-7	[3]
Molecular Formula	C ₇ H ₁₅ N	[3]
Molecular Weight	113.2 g/mol	[3]
Boiling Point	105 °C (at 210 Torr)	[3]
Density (Predicted)	0.837±0.06 g/cm ³	[3]

Table 4: Physical and Chemical Properties of Cyclopentanamine

Property	Value	Reference
CAS Number	1003-03-8	[4]
Molecular Formula	C ₅ H ₁₁ N	[4]
Molecular Weight	85.15 g/mol	[4]
Boiling Point	106 - 108 °C	[5]
Flash Point	17 °C	[5]
Density	0.863 g/cm ³ at 25 °C	
log Pow	0.83 at 20 °C	

Toxicological Data

The toxicological profiles of these compounds are critical for risk assessment in a laboratory setting. The available data, primarily from GHS classifications and acute toxicity studies, are summarized below.

Table 5: GHS Hazard Classifications

Compound	Hazard Statements	Reference
2-Cyclopentylethanamine	H226: Flammable liquid and vapor.H302: Harmful if swallowed.H314: Causes severe skin burns and eye damage.H319: Causes serious eye irritation.	[1]
Cyclopentamine	Not explicitly classified in the provided results. However, related amines are known to be irritants.	
1-Cyclopentyl-N-methyl-methanamine	Not Classified.	[6]
Cyclopentanamine	H225: Highly flammable liquid and vapor.H300: Fatal if swallowed.H314: Causes severe skin burns and eye damage.H317: May cause an allergic skin reaction.H331: Toxic if inhaled.H412: Harmful to aquatic life with long lasting effects.	

Table 6: Acute Toxicity Data

Compound	Endpoint	Value	Species	Reference
Cyclopentanamine	LC50 Inhalation	7.7 mg/L (4 h)	Rat	[5][7]
Cyclopentanamine	LD50 Oral	26.15 mg/kg	Rat	

Experimental Protocols

Detailed experimental protocols for specific toxicological studies on these exact compounds are not readily available in the public domain. However, standardized OECD guidelines are typically followed for such assessments. Below are generalized methodologies for key toxicological endpoints.

Acute Oral Toxicity (OECD Test Guideline 401)

This guideline provides a method for assessing the median lethal dose (LD50) of a substance when administered orally.

- **Animal Model:** Typically, young adult rats of a single strain are used.
- **Dosage:** A range of doses of the test substance, dissolved or suspended in a suitable vehicle (e.g., water, corn oil), is administered by gavage to groups of animals.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Necropsy:** A gross necropsy is performed on all animals at the end of the observation period.
- **Data Analysis:** The LD50 is calculated using appropriate statistical methods.

Acute Inhalation Toxicity (OECD Test Guideline 403)

This guideline details the procedure for evaluating the median lethal concentration (LC50) of a substance in the air.

- **Animal Model:** Rats are the preferred species.
- **Exposure:** Animals are exposed to the test substance as a gas, vapor, or aerosol in a whole-body or nose-only inhalation chamber for a defined period (typically 4 hours).
- **Concentration:** Several concentration levels are tested.
- **Observation:** Animals are monitored for signs of toxicity during and after exposure for up to 14 days.
- **Pathology:** Gross necropsy is performed on all animals.

- Data Analysis: The LC50 is determined from the concentration-mortality data.

Skin Corrosion/Irritation (OECD Test Guideline 404)

This test assesses the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.[8]

- Animal Model: Albino rabbits are typically used.
- Application: A small amount of the test substance is applied to a shaved patch of skin on the back of the animal.
- Observation: The skin is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Scoring: The severity of the skin reactions is scored according to a standardized scale.
- Classification: The substance is classified as corrosive or irritant based on the severity and persistence of the skin lesions.

Eye Corrosion/Irritation (OECD Test Guideline 405)

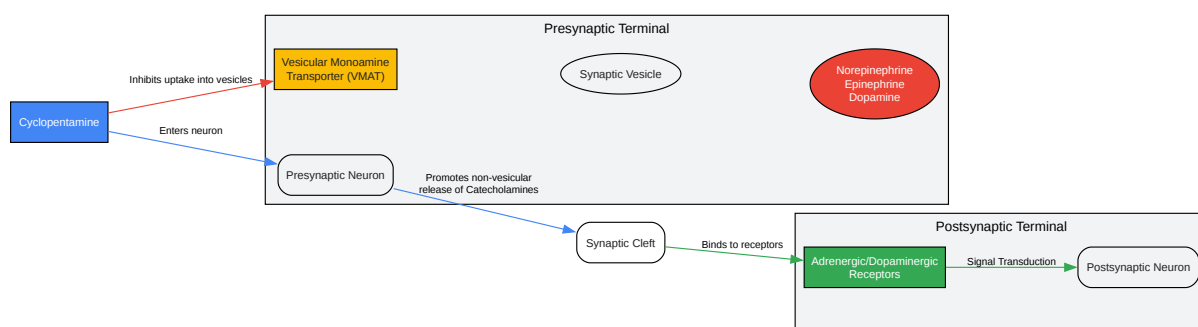
This method evaluates the potential for a substance to cause serious eye damage.

- Animal Model: Albino rabbits are the standard model.
- Application: A small, measured amount of the test substance is instilled into the conjunctival sac of one eye of the animal.
- Observation: The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis at 1, 24, 48, and 72 hours after instillation.
- Scoring: Ocular lesions are scored using a standardized system.
- Classification: The substance is classified based on the severity and reversibility of the observed eye damage.

Signaling Pathways and Mechanism of Action

Cyclopentamine (N, α -dimethyl-cyclopentaneethanamine)

Cyclopentamine is a sympathomimetic agent that acts as a vasoconstrictor. Its primary mechanism of action involves the release of catecholamine neurotransmitters, including norepinephrine, epinephrine, and dopamine. This action on norepinephrine and epinephrine is responsible for its vasoconstrictive effects, which were historically utilized for nasal decongestion. The stimulant properties of cyclopentamine are attributed to its effects on all three of these neurotransmitters.



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Caption: Proposed mechanism of Cyclopentamine action.

Other Cyclopentaneethanamine Derivatives

Detailed information on the specific signaling pathways and mechanisms of action for **2-Cyclopentylethanamine**, 1-Cyclopentyl-N-methyl-methanamine, and Cyclopentanamine is not well-documented in publicly available literature. However, based on their structural similarities

to other biologically active amines, it is plausible that they may interact with various receptors and enzymes within the central nervous system and peripheral tissues. Cyclopentanamine and its derivatives are utilized as intermediates in the synthesis of pharmaceuticals and agrochemicals.[9] The cyclopentane ring is a recurring motif in medicinal chemistry, and its derivatives have been explored for various therapeutic applications, including as enzyme inhibitors and antimicrobial agents.[10] For instance, some cyclopentane derivatives have shown potential as neuraminidase inhibitors for influenza.[10]

Safe Handling and Storage

Adherence to strict safety protocols is paramount when working with these compounds.

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles and a face shield are mandatory.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) should be worn.
- **Body Protection:** A lab coat and closed-toe shoes are required.
- **Respiratory Protection:** All handling should be conducted in a well-ventilated chemical fume hood.

Handling

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Use only non-sparking tools, especially for flammable compounds like Cyclopentanamine.
- Grounding and bonding of containers and receiving equipment are necessary to prevent static discharge.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.

- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials such as strong oxidizing agents and acids.

Emergency Procedures

Spills

- Evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition.
- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.

First Aid

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.^[7]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^[11]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[7]

This guide is intended to provide a comprehensive overview of the health and safety information for Cyclopentaneethanamine and related compounds. It is crucial for all personnel to consult the specific Safety Data Sheet (SDS) for the particular compound being used and to adhere to all institutional safety policies and procedures.

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References

- 1. 2-Cyclopentylethanamine | C₇H₁₅N | CID 5305650 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-CYCLOPENTYL-ETHYLAMINE | 5763-55-3 [chemicalbook.com]
- 3. chembk.com [chembk.com]
- 4. Cyclopentylamine | C₅H₁₁N | CID 2906 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. N-Methylcyclopentanemethanamine | C₇H₁₅N | CID 261585 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
- 8. Applicability of in vitro tests for skin irritation and corrosion to regulatory classification schemes: substantiating test strategies with data from routine studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Page loading... [wap.guidechem.com]
- 10. benchchem.com [benchchem.com]
- 11. aksci.com [aksci.com]
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